

An In-depth Technical Guide to Ingenol 20-Palmitate: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ingenol 20-palmitate is a diterpenoid ester belonging to the ingenane class of molecules. It is a derivative of ingenol, a natural product extracted from plants of the Euphorbia genus.[1][2] While not as extensively studied as its clinically approved analog, ingenol mebutate (ingenol 3-angelate), Ingenol 20-palmitate serves as a valuable research tool for investigating the biological activities of ingenol esters, particularly in the context of protein kinase C (PKC) modulation, oncogenic signaling, and cell death pathways.[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental methodologies for Ingenol 20-palmitate.

Chemical Structure and Physicochemical Properties

Ingenol 20-palmitate possesses the characteristic tetracyclic ingenane core structure, with a palmitoyl group esterified at the C-20 position.

Table 1: Physicochemical Properties of Ingenol 20-Palmitate and Related Compounds



Property	Ingenol 20- Palmitate	Ingenol-3-palmitate (Positional Isomer)	Ingenol (Parent Compound)
Molecular Formula	C36H58O6	С36Н58О6	C20H28O5
Molecular Weight	586.84 g/mol [4]	586.8 g/mol [5]	348.4 g/mol
CAS Number	39071-33-5	52557-26-3	30220-46-3
Appearance	Not specified (likely solid)	Not specified	Not specified
Melting Point	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available
рКа	Data not available	Data not available	Data not available
XLogP3-AA	Data not available	8.1	Not applicable
Hydrogen Bond Donor Count	Data not available	3	3
Hydrogen Bond Acceptor Count	Data not available	6	5

Note: Experimental physicochemical data for **Ingenol 20-palmitate** is limited in publicly available literature. The data for Ingenol-3-palmitate is computationally generated and provided for comparison as a positional isomer.

Mechanism of Action and Signaling Pathways

The primary mechanism of action of ingenol esters, including **Ingenol 20-palmitate**, involves the modulation of Protein Kinase C (PKC) isoenzymes. This interaction triggers a dual biological response: rapid, localized necrosis followed by a secondary inflammatory response that contributes to the clearance of targeted cells.

Protein Kinase C (PKC) Activation



Ingenol esters act as potent activators of PKC. The parent compound, ingenol, binds to PKC with a dissociation constant (Ki) of 30 μ M. The esterification at the C-20 position with a lipophilic palmitate chain is expected to enhance membrane association and potency. Activation of PKC isoforms, particularly PKC δ , initiates a downstream signaling cascade that leads to cell death.

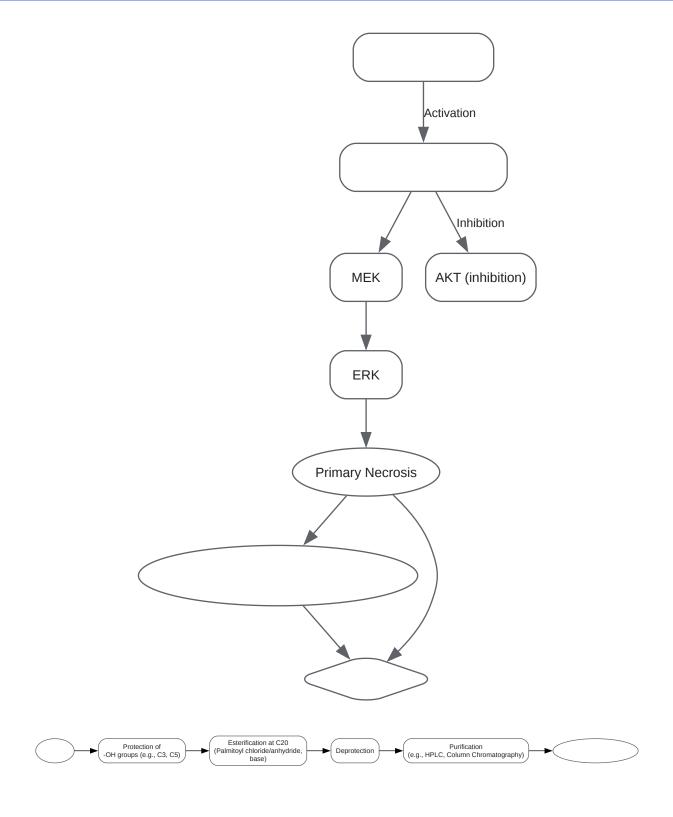
Dual Mechanism: Necrosis and Inflammation

The activation of PKC by ingenol esters leads to a unique two-pronged therapeutic effect, as observed with ingenol mebutate:

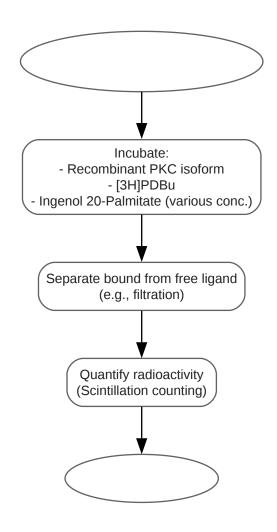
- Primary Necrosis: Rapid induction of cell death in the targeted area. This is a direct cytotoxic
 effect.
- Secondary Inflammation: The initial necrosis triggers an inflammatory response characterized by the infiltration of neutrophils and other immune cells. This immune response helps to eliminate any remaining aberrant cells.

The signaling pathway initiated by ingenol esters involves the activation of the Ras/Raf/MEK/ERK pathway and the inhibition of the PI3K/AKT survival pathway.









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